

# Essential Safety and Disposal Guidance for CRT 0105446

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## Compound of Interest

Compound Name: CRT 0105446

Cat. No.: B12398419

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For researchers, scientists, and drug development professionals handling **CRT 0105446**, a potent LIMK1 inhibitor, adherence to proper disposal procedures is critical for laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for **CRT 0105446** is not publicly available, this document provides a comprehensive overview of its known properties and outlines a general disposal protocol based on best practices for similar chemical compounds, such as aminothiazoles and potent kinase inhibitors.

Disclaimer: The following information is for guidance purposes only and should not replace the specific instructions provided in the official Safety Data Sheet (SDS) from the manufacturer or supplier of **CRT 0105446**. It is imperative to obtain and meticulously follow the recommendations in the SDS for this compound.

## Chemical and Physical Properties of CRT 0105446

A summary of the available quantitative data for **CRT 0105446** is presented below for easy reference.

Property	Value
Chemical Name	CRT 0105446
Function	Potent inhibitor of LIMK1[1]
IC50	8 nM for LIMK1[2]

## General Disposal Procedures for CRT 0105446 and Contaminated Materials

In the absence of a specific SDS, **CRT 0105446** and any materials contaminated with it should be treated as hazardous chemical waste.<sup>[3]</sup><sup>[4]</sup> This includes pipette tips, gloves, and empty vials. The following step-by-step protocol is based on established best practices for laboratory chemical waste management.

**Step 1: Personal Protective Equipment (PPE)** Before handling the chemical for disposal, ensure you are wearing appropriate PPE, including:

- Safety goggles or a face shield
- Chemical-resistant gloves (e.g., nitrile)
- A laboratory coat

**Step 2: Waste Classification and Segregation**

- **Hazardous Waste:** Treat **CRT 0105446** as hazardous waste.
- **Segregation:** Do not mix **CRT 0105446** waste with other chemical waste streams. Keep it in a dedicated and properly labeled waste container.<sup>[3]</sup>

**Step 3: Waste Collection and Containerization**

- **Container:** Use a designated, leak-proof, and chemically compatible container for the waste. The container must have a secure, tight-fitting lid.<sup>[3]</sup>
- **Labeling:** Clearly label the hazardous waste container with the full chemical name "**CRT 0105446**" and indicate that it contains a potent kinase inhibitor. Include the date when the first waste was added.<sup>[3]</sup>

**Step 4: Storage**

- Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory.

- This area should be away from general lab traffic and, if necessary, in secondary containment to prevent spills.<sup>[4]</sup>

#### Step 5: Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the collection and proper disposal of the waste.<sup>[4]</sup>
- Ensure all required documentation for waste pickup and disposal is completed and maintained as per your institution's and local regulations.<sup>[4]</sup>

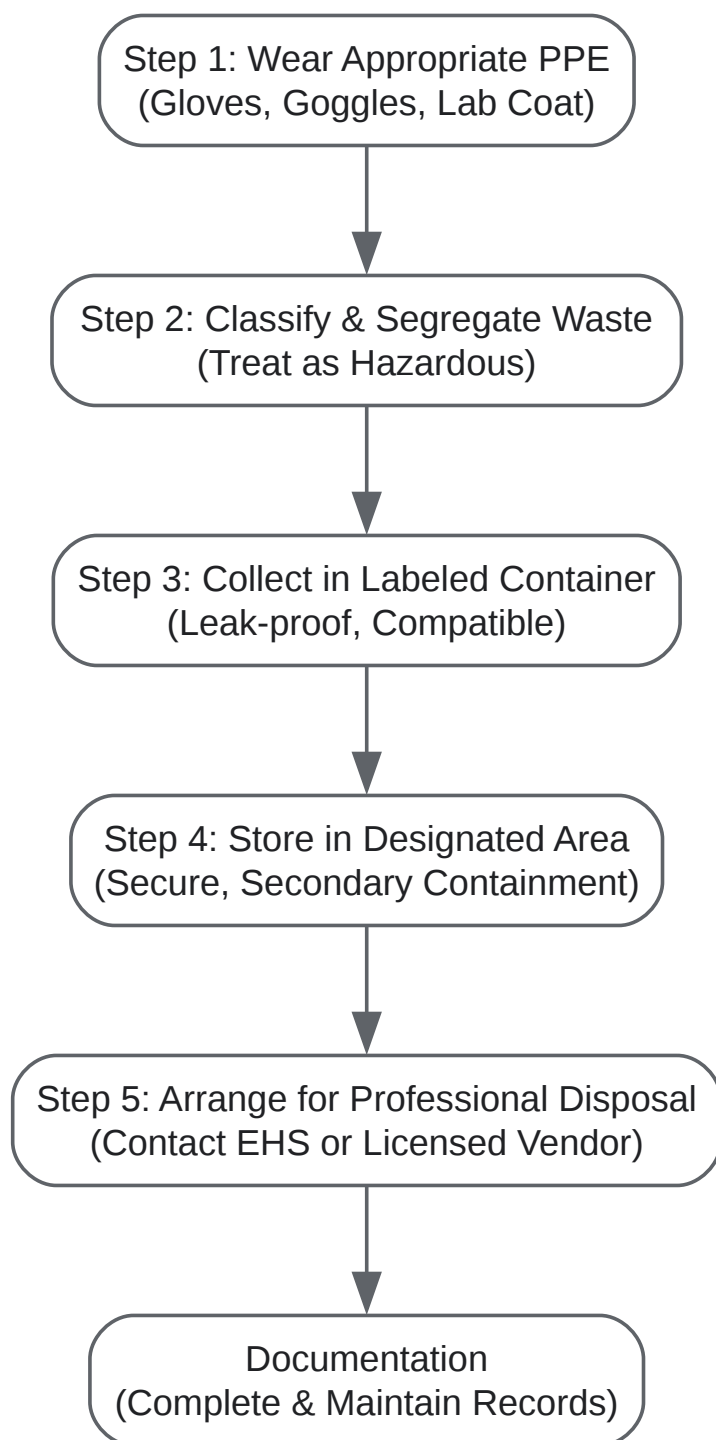
Disposal of Empty Containers: A container that has held **CRT 0105446** should also be considered hazardous waste. If the compound is determined to be acutely hazardous, the container must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.<sup>[3]</sup>

## Experimental Protocols

Detailed experimental protocols for the use of **CRT 0105446** are not readily available in the public domain. For specific methodologies, it is recommended to consult the primary literature citing this compound.

## Visualizing the Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of chemical waste like **CRT 0105446**.



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Caption: General workflow for the disposal of chemical waste.

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## References

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